Application Notes: The ^{147}Sm-^{143}Nd Isotope System in Igneous Petrology

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Compound of Interest	
Compound Name:	*Neodymium-143*
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1. Principles of the Sm-Nd Isotope System

The Samarium-Neodymium (Sm-Nd) isotopic system is a cornerstone of modern geochemistry, providing a powerful tool for dating geological materials and tracing the origin and evolution of magmas.[1][2] The system is based on the alpha decay of the parent isotope ^{147}Sm to the stable daughter isotope ^{143}Nd, with a long half-life of approximately 106 billion years.[1][2] This extended half-life makes the Sm-Nd system particularly suitable for studying ancient rocks and geological processes that have occurred over billions of years.[1]

The fundamental equation governing this decay is: $(^{143}Nd/^{144}Nd)_{present} = (^{143}Nd/^{144}Nd)_{initial} + (^{147}Sm/^{144}Nd)_{present} * (e^{\lambda t} - 1)$

Where:

- λ is the decay constant of ^{147}Sm (6.54×10^{-12} yr^{-1}).[1]
- t is the time elapsed since the system became closed (i.e., the age of the rock).

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Isotopic ratios are measured relative to a stable, non-radiogenic isotope, ^{144}Nd, to correct for instrumental mass fractionation.[3]

Epsilon Notation (εNd)

To facilitate the comparison of Nd isotopic data from rocks of different ages and from different laboratories, the εNd notation is used.[3] This notation expresses the deviation of a sample's initial $^{143}Nd/^{144}Nd$ ratio from that of a model reservoir, the Chondritic Uniform Reservoir (CHUR), at the time of the rock's formation.[1][3][4] CHUR represents the primitive, undifferentiated mantle of the Earth, with an isotopic composition similar to that of chondritic meteorites.[3]

The εNd value is calculated as: $\varepsilon Nd(t) = [(^{143}Nd/^{144}Nd)_{initial_sample} / (^{143}Nd/^{144}Nd)_{CHUR}(t) - 1] * 10,000$

- Positive εNd values indicate that the magma was derived from a source that has been depleted in light rare earth elements (LREEs), such as the depleted mantle, which has a higher Sm/Nd ratio than CHUR.[1]
- Negative εNd values suggest the magma source was enriched in LREEs over time, characteristic of older continental crust which has a low Sm/Nd ratio.[1]
- An εNd value of zero implies the source had the same isotopic evolution as the primitive mantle (CHUR).[1]

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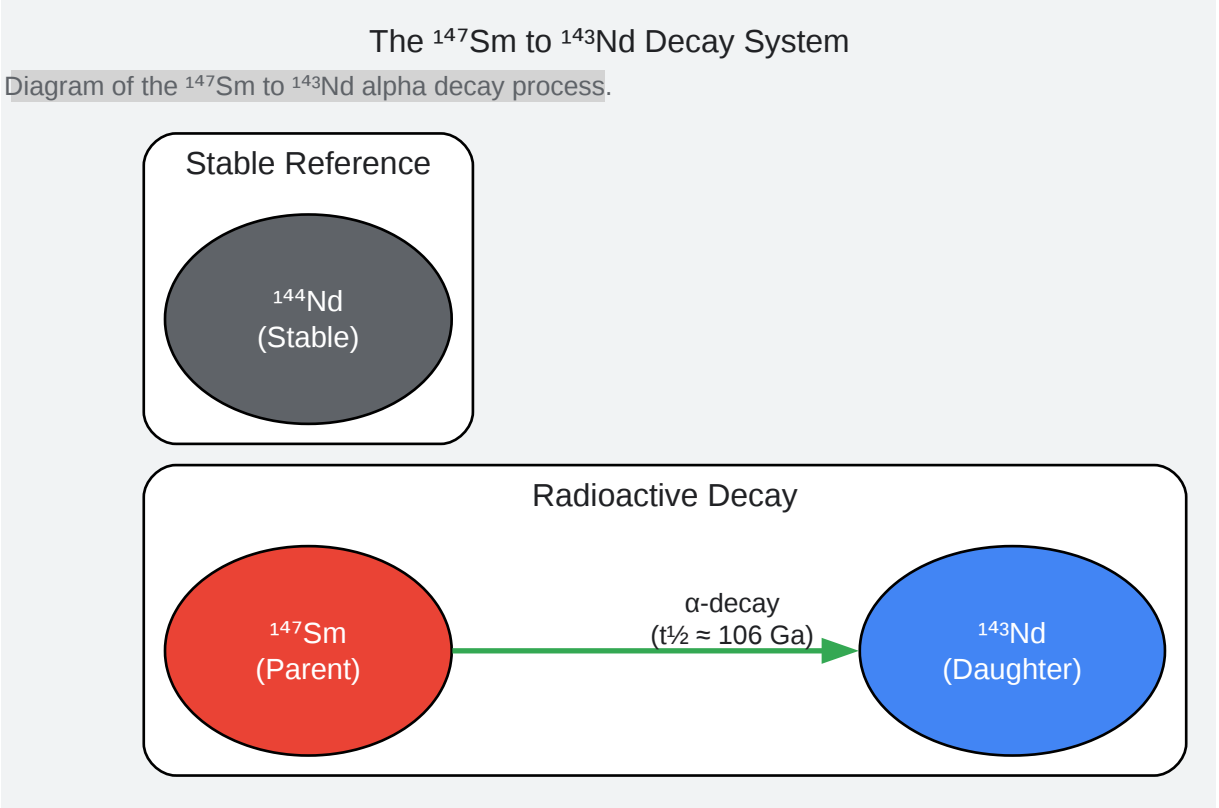

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Caption: Diagram of the ^{147}Sm to ^{143}Nd alpha decay process.

2. Key Applications in Igneous Petrology

The Sm-Nd isotope system is a versatile tool with several critical applications in studying igneous rocks:

- Tracing Magma Sources: Because different geological reservoirs (e.g., depleted mantle, enriched mantle, continental crust) have distinct and predictable Nd isotopic signatures, the εNd value of an igneous rock can be used to identify the source of its parent magma.[2][3] For instance, Mid-Ocean Ridge Basalts (MORBs), derived from the depleted mantle, consistently show high positive εNd values, whereas granites formed by melting of old continental crust typically have strongly negative εNd values.[5][6][7]

- Modeling Magma Mixing and Contamination: When a mantle-derived magma ascends through the continental crust, it may assimilate crustal material. This process, known as Assimilation and Fractional Crystallization (AFC), will alter the magma's isotopic composition.

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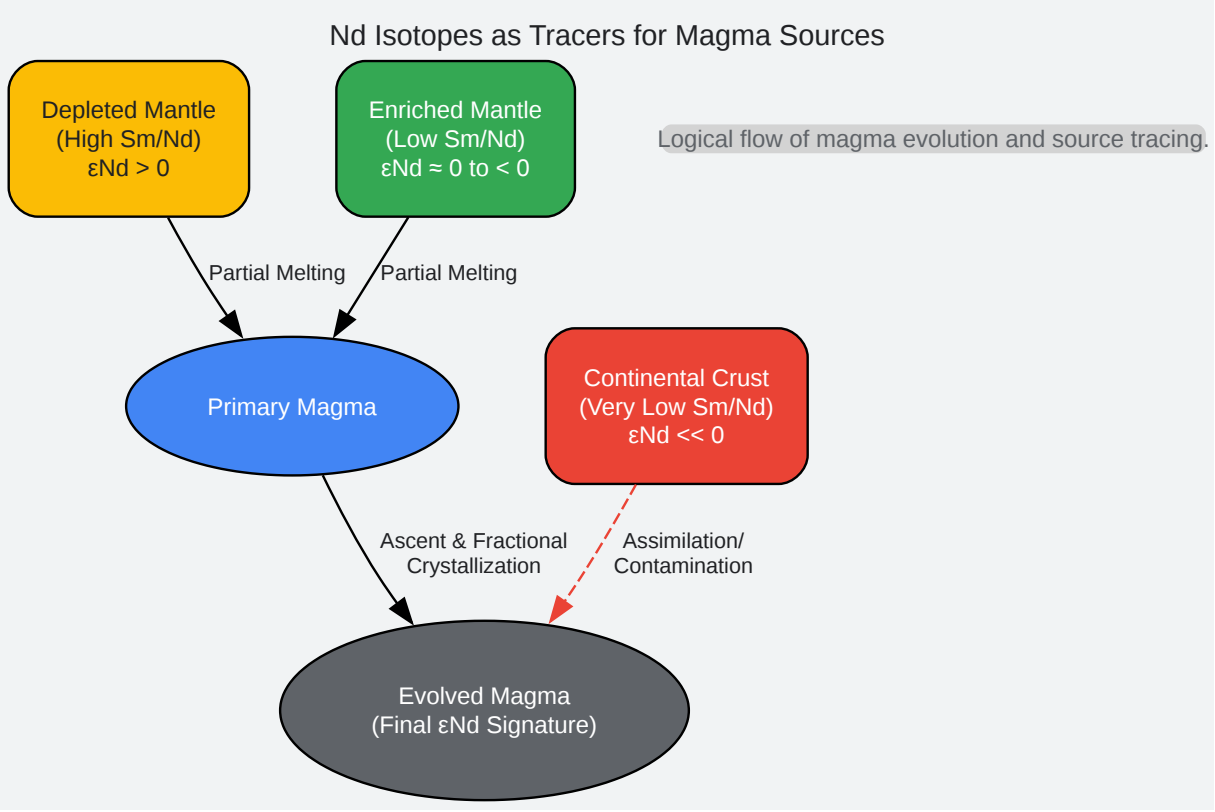
By analyzing the Nd isotopes, petrologists can quantify the extent of crustal contamination and model the mixing between different magma sources.[3]

- Geochronology (Dating): The Sm-Nd system can be used to determine the crystallization age of a suite of cogenetic rocks or minerals using the isochron method.[1][2][3] By plotting $^{143}Nd/^{144}Nd$ against $^{147}Sm/^{144}Nd$ for several samples, the slope of the resulting line (the isochron) is proportional to (e^λt - 1), from which the age (t) can be calculated.[1][3] The y-intercept of the isochron provides the initial $^{143}Nd/^{144}Nd$ ratio of the magma source.[1]

- Determining Crustal Formation Ages: Sm-Nd model ages can estimate when a segment of the continental crust was first extracted from the mantle.[3][5][8] This is possible because Sm and Nd are relatively immobile during weathering and metamorphism, preserving the isotopic signature of crustal formation events.[2][3]



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Caption: Logical flow of magma evolution and source tracing.

3. Quantitative Data Summary

The isotopic compositions of major terrestrial reservoirs are distinct, allowing them to be used as tracers.

Table 1: Typical Nd Isotopic Characteristics of Major Earth Reservoirs

Reservoir	Typical $^{147}Sm/^{144}Nd$	Present-Day $^{143}Nd/^{144}Nd$	Typical εNd(0) Range
CHUR (Primitive Mantle)	~0.1967	~0.512638	0
Depleted Mantle (MORB Source)	~0.222	~0.51315	+8 to +12
Bulk Silicate Earth (BSE)	~0.1960	~0.512630	0
Average Upper Continental Crust	~0.12	~0.5118	-10 to -20
Ocean Island Basalts (OIBs)	Variable	0.5127 - 0.5130	+2 to +8

Data compiled from various geochemical reference models.

4. Detailed Experimental Protocol: Nd Isotope Analysis

Obtaining high-precision Nd isotope data requires meticulous laboratory procedures to isolate Nd from the rock matrix and analyze it on a mass spectrometer. The two primary techniques are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[9][10][11]

Step 1: Sample Preparation and Digestion

- Crushing and Pulverization: Remove any weathered surfaces from the rock sample.[12] Crush the fresh rock into small chips using a jaw crusher, then pulverize to a fine,

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homogeneous powder (<200 mesh) in an agate or alumina shatter box to avoid contamination.[12]

- Weighing and Spiking: Accurately weigh ~100-200 mg of the rock powder. For isotope dilution analysis (to determine Sm and Nd concentrations), add a precisely calibrated mixed ^{149}Sm-^{150}Nd isotopic tracer (spike) to the powder before digestion.[12][13]

- Acid Digestion: Place the sample powder in a clean Teflon beaker or high-pressure dissolution vessel. Add a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids.[12][13] Seal the vessel and heat it in an oven at ~180°C for several days to achieve complete dissolution of silicate minerals.[12]

- Conversion to Chloride: After cooling, unseal the vessel and evaporate the HF/HNO_3 mixture on a hot plate in a clean-air environment. Add concentrated hydrochloric acid (HCl) and evaporate to dryness. Repeat this step multiple times to convert the sample from fluoride to chloride form, which is necessary for the subsequent chromatography.[12]

Step 2: Chromatographic Separation The goal of this step is to separate Sm and Nd from the bulk rock matrix and, crucially, from each other and other interfering elements like Cerium (Ce).[9][14] Isobaric interferences (isotopes of different elements with the same mass) from ^{144}Sm on ^{144}Nd and ^{142}Ce on ^{142}Nd must be eliminated for accurate measurements.[9] This is typically a two-stage process.

- Bulk Rare Earth Element (REE) Separation:
  - Dissolve the dried sample in a dilute acid (e.g., 2.5M HCl).
  - Load the solution onto a large-volume cation exchange column (e.g., filled with Bio-Rad AG50W-X8 resin).
  - Elute the major matrix elements (Fe, Mg, Ca, Al, etc.) with dilute HCl.
  - Elute the entire group of REEs with a stronger acid (e.g., 6M HCl). Collect this "bulk REE" fraction.
- Sm and Nd Separation:

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- Evaporate the bulk REE fraction and redissolve it in a weak acid.
- Load this solution onto a secondary column packed with a resin specifically designed for separating individual REEs (e.g., Eichrom Ln Resin).[12][13]
- Elute the REEs sequentially using dilute HCl of increasing molarity. The elements will elute in order of decreasing ionic radius.
- Carefully collect the separate Nd and Sm fractions based on a pre-calibrated elution curve.

Step 3: Mass Spectrometry

- Sample Loading (TIMS): Evaporate a small drop of the purified Nd fraction onto a metal filament (e.g., Rhenium).[10]
- Analysis: Insert the filament into the mass spectrometer. The filament is heated under vacuum, causing the Nd to ionize.[10] The ion beam is accelerated, focused, and then separated by a magnetic field based on the mass-to-charge ratio of the isotopes.[10] Sensitive detectors (Faraday cups) simultaneously measure the ion beams for each isotope.
- Data Acquisition: The $^{143}Nd/^{144}Nd$ ratio is measured. Data are corrected for mass fractionation by normalizing to the stable $^{146}Nd/^{144}Nd$ ratio of 0.7219.[15] The accuracy of the measurements is monitored by repeatedly analyzing a known standard (e.g., JNdi-1).[9][15]

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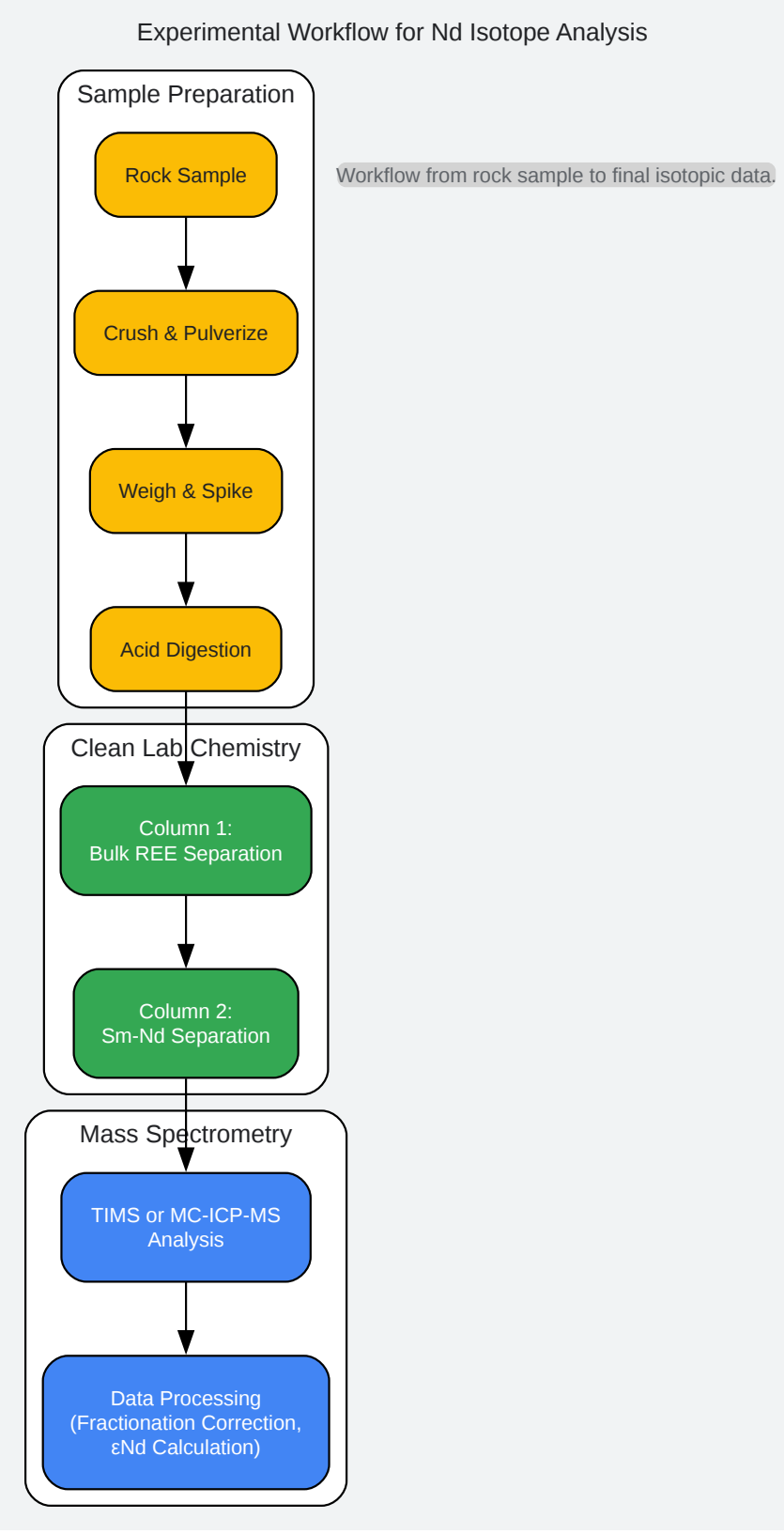

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Caption: Workflow from rock sample to final isotopic data.

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